

Personal protective equipment for handling MP 518

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Compound of Interest

Compound Name: MP 518

Cat. No.: B1676776

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Essential Safety and Handling Guide for MP 518

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **MP 518** (CAS No. 122432-93-3), a PDE inhibitor with antihypertensive properties. Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

Chemical Identification:

Identifier	Value
Chemical Name	Acetic acid, hydroxy-, (1-(2-chlorophenyl)ethylidene)hydrazide
CAS Number	122432-93-3
Molecular Formula	C10H11ClN2O2
Physical State	Solid powder

Personal Protective Equipment (PPE)

When handling **MP 518**, the following personal protective equipment is mandatory to prevent skin contact, inhalation, and eye exposure.

Protection Type	Specific Recommendations
Hand Protection	Wear two pairs of properly rated disposable nitrile gloves. Change gloves every 30 minutes or immediately if contaminated, torn, or compromised.
Body Protection	A disposable, long-sleeved gown that closes in the back is required. Ensure cuffs are snug. Do not wear lab coats outside of the designated handling area.
Eye and Face Protection	Use safety glasses with side shields or chemical splash goggles. A full-face shield is required when there is a risk of splashes or generating aerosols.
Respiratory Protection	For handling powders that may become airborne, a surgical N95 respirator is necessary. In cases of known or suspected vapor exposure or during large spill clean-ups, a Powered Air-Purifying Respirator (PAPR) should be used.

Operational Plan for Handling MP 518

1. Preparation and Engineering Controls:

- **Designated Area:** All handling of **MP 518** powder must be conducted in a designated area, such as a chemical fume hood or a glove box, to minimize exposure.
- **Ventilation:** Ensure proper functioning of ventilation systems before beginning work.
- **Decontamination:** Have a clearly defined decontamination procedure. Wet cleaning methods or a HEPA-filtered vacuum are recommended for cleaning the work area.

2. Weighing and Transfer:

- **Avoid Pouring:** To prevent the generation of dust, avoid pouring the powder directly from the container.

- Use Scoops: Transfer the powder using small, clean scoops or spatulas.
- Proximity: Work as close as possible to the balance or receiving vessel to minimize the travel distance of the powder.
- Container Management: Keep the primary container closed when not in use to prevent accidental spills.

3. Dissolution:

- If preparing a solution, do so within a chemical fume hood.
- Add the solvent to the **MP 518** powder slowly to avoid splashing.
- **MP 518** is soluble in DMSO.

4. Post-Handling:

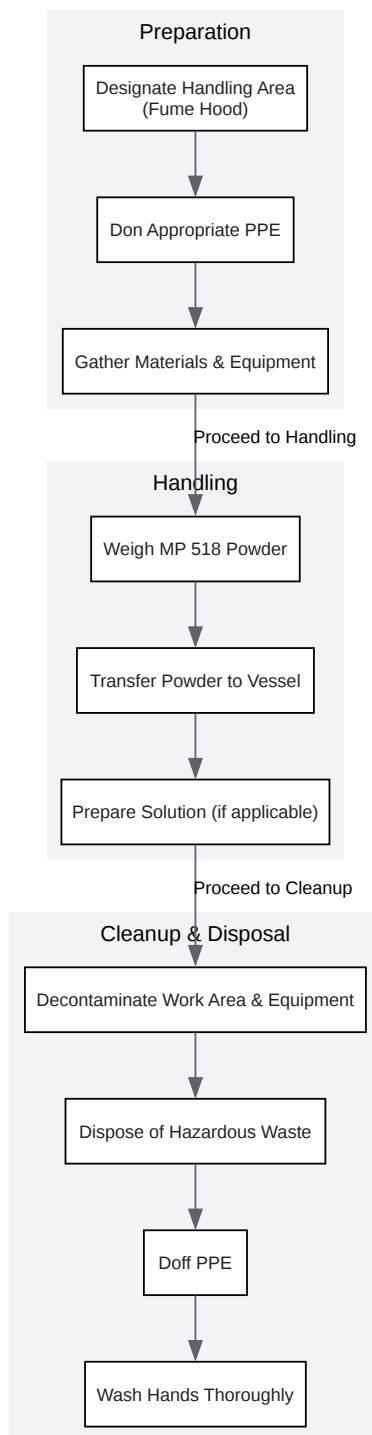
- Decontaminate: Thoroughly decontaminate all surfaces and equipment after use.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

- Waste Segregation: All disposable PPE (gloves, gowns, etc.) and materials contaminated with **MP 518** must be disposed of as hazardous chemical waste.
- Containers: Place contaminated waste in a clearly labeled, sealed, and puncture-resistant container.
- Regulations: Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Do not dispose of **MP 518** down the drain.

Experimental Workflow for Handling MP 518

Workflow for Safe Handling of MP 518



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Caption: Workflow for the safe handling of **MP 518** solid powder in a laboratory setting.

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